

Compound of Interest

Compound Name: Methyl arachidonate-13C4

Cat. No.: B15598850

An In-depth Examination of a Key Human Blood Serum Metabolite

Introduction

Methyl arachidonate, the methyl ester of the omega-6 polyunsaturated fatty acid arachidonic acid, is a naturally occurring metabolite in human blood :

Biochemical Profile and Metabolism

Methyl arachidonate is formed through the esterification of arachidonic acid with methanol.[1][3] While arachidonic acid is a well-established precursor

Quantitative Data in Human Serum

Precise quantitative data for methyl arachidonate in human serum is not extensively documented in publicly available literature. However, the concentration

Analyte

Arachidonic Acid

Studies have shown that plasma levels of arachidonic acid can be altered in pathological conditions. For instance, deficiencies in plasma arachidonate

Signaling Pathways

Methyl arachidonate is a known activator of Protein Kinase C (PKC), a family of enzymes pivotal in controlling the function of other proteins through phosphorylation

The broader arachidonic acid metabolic pathway, in which methyl arachidonate participates, is a complex network that generates a multitude of signaling molecules

```
digraph "Arachidonic_Acid_Metabolism" {
  graph [rankdir="LR", splines=ortho, nodesep=0.4, width="7.6"];
  node [shape=rectangle, style="filled", fontname="Arial", fontsize=10, margin="0.2,0.1"];
  edge [arrowhead=normal, penwidth=1.5];

  // Nodes
  Membrane_Phospholipids [label="Membrane Phospholipids", fillcolor="#F1F3F4", fontcolor="#202124"];
  Arachidonic_Acid [label="Arachidonic Acid", fillcolor="#FBB03B", fontcolor="#202124"];
  Methyl_Arachidonate [label="Methyl Arachidonate", fillcolor="#EAEAEA", fontcolor="black"];
  PLA2 [label="PLA2", shape=ellipse, fillcolor="#4285F4", fontcolor="white"];
  Esterification [label="Esterification", shape=ellipse, fillcolor="#4285F4", fontcolor="white"];
  COX [label="Cyclooxygenase (COX)", shape=ellipse, fillcolor="#34A853", fontcolor="white"];
  LOX [label="Lipoxygenase (LOX)", shape=ellipse, fillcolor="#34A853", fontcolor="white"];
  Prostaglandins [label="Prostaglandins", fillcolor="#F1F3F4", fontcolor="#202124];
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Thromboxanes [label="Thromboxanes", fillcolor="#F1F3F4", fontcolor="#202124"];
Leukotrienes [label="Leukotrienes", fillcolor="#F1F3F4", fontcolor="#202124"];
PKC_Activation [label="Protein Kinase C\nActivation", fillcolor="#EA4335", fontcolor="#FFFFFF];
```

```
// Edges
Membrane_Phospholipids -> PLA2 [dir=none];
PLA2 -> Arachidonic_Acid;
Arachidonic_Acid -> Esterification [dir=none];
Esterification -> Methyl_Arachidonate;
Arachidonic_Acid -> COX;
Arachidonic_Acid -> LOX;
COX -> Prostaglandins;
COX -> Thromboxanes;
LOX -> Leukotrienes;
Methyl_Arachidonate -> COX [style=dashed];
Methyl_Arachidonate -> LOX [style=dashed];
Prostaglandins -> PKC_Activation [style=dashed];
Leukotrienes -> PKC_Activation [style=dashed];
}
```

Workflow for the analysis of fatty acid methyl esters by GC-MS.

GC-MS Analysis Parameters

- Column: A polar capillary column, such as a FAMEWAX or SP-2560, is recommended for the separation of FAMES.
- Carrier Gas: Helium at a constant flow rate.
- Injector Temperature: 250°C.
- Oven Temperature Program:

-

Initial temperature of 100°C, hold for 2 minutes.

-

Ramp to 240°C at a rate of 3°C/minute.

-

Hold at 240°C for 15 minutes.

-

Mass Spectrometer:

-

Ionization Mode: Electron Ionization (EI) at 70 eV.

-

Scan Range: m/z 50-500.

-

Identification: Based on retention time and comparison of mass spectra with a known standard of methyl ara

LC-MS/MS Analysis Parameters

LC-MS/MS offers high sensitivity and specificity for the direct analysis of methyl arachidonate without derivatization.

-

Column: A C18 reversed-phase column is suitable for separation.

-

Mobile Phase: A gradient of acetonitrile and water, both containing 0.1% formic acid.

-

Ionization Mode: Electrospray Ionization (ESI) in positive mode.

-

Mass Spectrometer:

-

Detection Mode: Multiple Reaction Monitoring (MRM).

-

Precursor Ion: $[M+H]^+$ for methyl arachidonate (m/z 319.3).

-

Product Ions: Specific fragment ions of methyl arachidonate would need to be determined by infusion of a pure standard.

Potential as a Biomarker

The role of fatty acid methyl esters as biomarkers is an emerging area of research. Alterations in the profile

Conclusion

Methyl arachidonate is a significant metabolite in human blood serum, intertwined with the complex and crucial

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